

Application of 2-Aminoheptane as an Internal Standard in Chromatographic Analysis of Stimulants

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Compound of Interest

Compound Name: 2-Aminoheptane

Cat. No.: B1682561

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Introduction

In the quantitative analysis of illicit drugs and substances of abuse, the use of an internal standard (IS) is crucial for achieving accurate and reliable results. An internal standard is a compound with similar chemical and physical properties to the analyte of interest, which is added in a known concentration to all samples, calibrators, and controls. Its purpose is to compensate for variations in sample preparation, injection volume, and instrument response. **2-Aminoheptane**, a primary amine, serves as an effective internal standard for the chromatographic analysis of various stimulant drugs, particularly amphetamine-type substances and synthetic cathinones, due to its structural similarity and comparable behavior during extraction and analysis.

This document provides detailed application notes and protocols for the use of **2-aminoheptane** as an internal standard in gas chromatography-mass spectrometry (GC-MS) methods for the determination of stimulants in biological matrices.

Key Applications

2-Aminoheptane is particularly suitable as an internal standard for the following classes of compounds:

- Amphetamines: Including amphetamine, methamphetamine, MDMA (3,4-methylenedioxymethamphetamine), MDA (3,4-methylenedioxymethamphetamine), and MDEA (3,4-methylenedioxy-N-ethylamphetamine).
- Synthetic Cathinones: Also known as "bath salts," this class includes compounds like mephedrone, methylone, and MDPV (3,4-methylenedioxypyrovalerone).

The structural resemblance of **2-aminoheptane** to these stimulants ensures that it behaves similarly during sample preparation steps such as liquid-liquid extraction (LLE) or solid-phase extraction (SPE), as well as during chromatographic separation.

Experimental Protocols

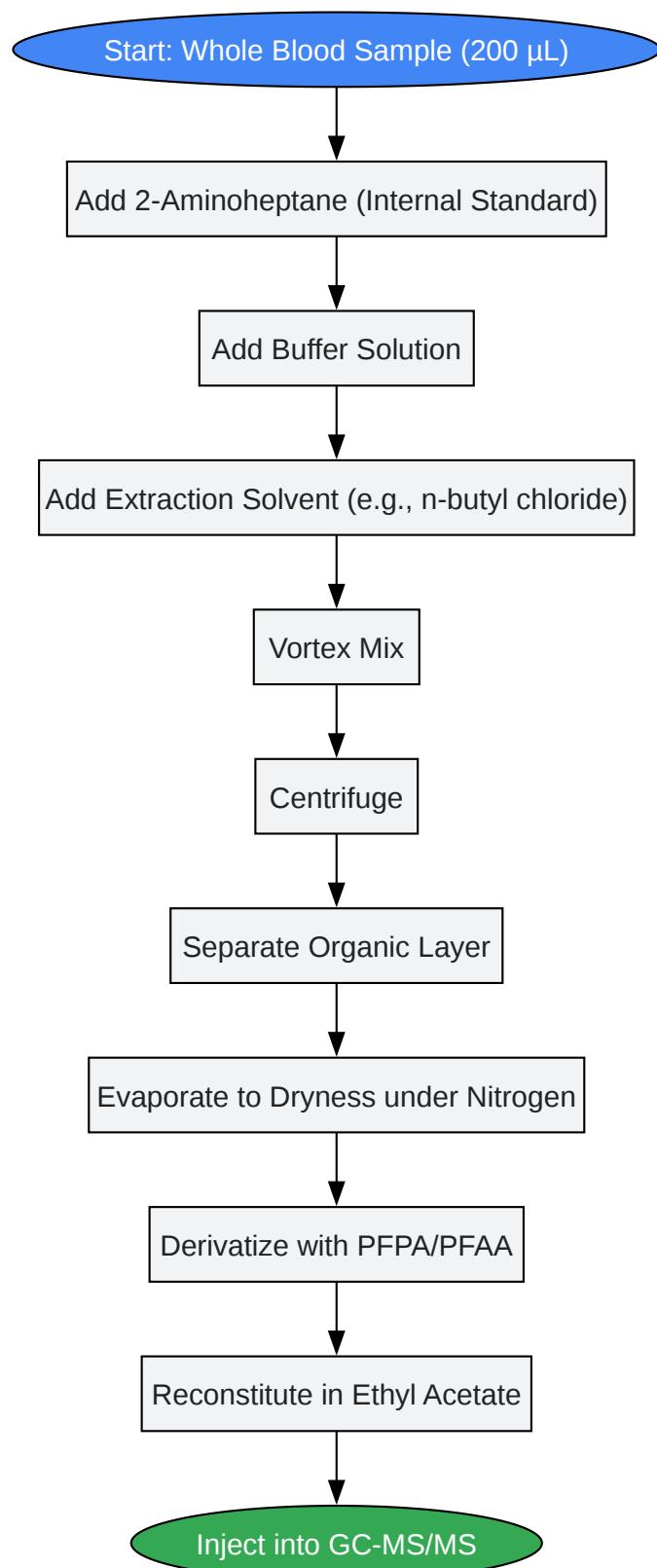
The following protocols describe the use of **2-aminoheptane** as an internal standard for the analysis of amphetamine-type stimulants in whole blood and urine samples by GC-MS.

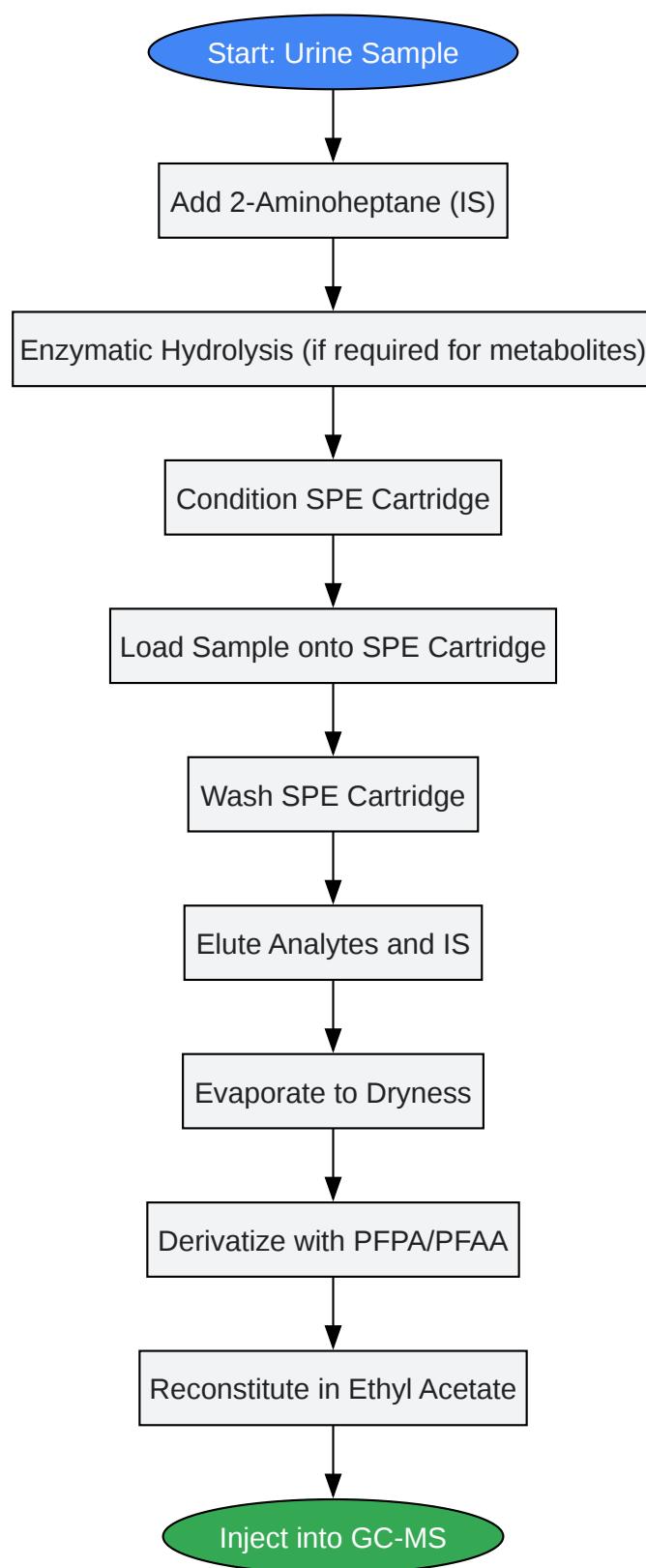
Protocol 1: Analysis of Amphetamines in Whole Blood

This protocol outlines a validated GC-MS/MS method for the simultaneous determination of eleven amphetamines and 34 synthetic cathinones in whole blood.

1. Sample Preparation and Extraction

A liquid-liquid extraction procedure is employed to isolate the analytes and the internal standard from the whole blood matrix.



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